

Technical Guide: Physicochemical Properties of 2-Bromo-6-methylisonicotinaldehyde

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromo-6-methylisonicotinaldehyde

Cat. No.: B8250814

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Introduction

2-Bromo-6-methylisonicotinaldehyde is a substituted pyridine derivative with potential applications as a versatile intermediate in organic synthesis, particularly in the development of novel pharmaceutical compounds and other fine chemicals. The presence of a bromine atom, a methyl group, and an aldehyde functional group on the isonicotinaldehyde scaffold provides multiple reaction sites for molecular elaboration. A thorough understanding of its physical properties is crucial for its effective use in research and development, including reaction design, process scale-up, and formulation.

This technical guide provides a summary of the available physicochemical data for **2-Bromo-6-methylisonicotinaldehyde**. Due to the limited availability of experimentally determined properties for this specific compound in publicly accessible literature, this guide also includes data for structurally related compounds to provide valuable estimations. Furthermore, standardized experimental protocols for determining key physical properties are detailed to enable researchers to ascertain these values in-house.

Core Physical Properties

The fundamental physical properties of a compound are essential for its handling, characterization, and application in chemical synthesis.

General Information

Property	Value	Source
CAS Number	1060805-89-1	[1][2]
Molecular Formula	C ₇ H ₆ BrNO	[1]
Molecular Weight	200.03 g/mol	[1]
Appearance	Not explicitly stated, likely a solid or liquid	
Purity	≥97% (commercially available)	[1]
Storage	4°C, stored under nitrogen	[1]

Quantitative Physical Data

Direct experimental data for the melting point, boiling point, and density of **2-Bromo-6-methylisonicotinaldehyde** are not readily available in the surveyed literature. However, data from structurally analogous compounds can offer useful approximations.

Property	2-Bromo-6-methylisonicotinaldehyde (Predicted/Estimated)	2-Bromo-3-methylpyridine (for comparison)	2-Bromo-6-methylbenzoic acid (for comparison)
Melting Point (°C)	Data not available	Not applicable (liquid at room temp.)	108-112
Boiling Point (°C)	Data not available	216-221	Not applicable (solid)
Density (g/mL)	Data not available	1.54-1.55	Data not available
Solubility	Data not available	Data not available	Data not available

Note: The provided data for related compounds are for estimation purposes only and may not accurately reflect the properties of **2-Bromo-6-methylisonicotinaldehyde**.

Experimental Protocols

For researchers requiring precise physical data, the following standard experimental protocols can be employed.

Determination of Melting Point

The melting point is a critical indicator of a solid compound's purity.[\[3\]](#)[\[4\]](#)[\[5\]](#)

Principle: A small, finely powdered sample of the compound is heated slowly, and the temperature range over which the solid transitions to a liquid is observed.[\[3\]](#)

Apparatus:

- Melting point apparatus (e.g., Thiele tube or digital melting point device)[\[6\]](#)
- Capillary tubes (sealed at one end)[\[6\]](#)
- Thermometer
- Mortar and pestle

Procedure:

- Ensure the sample is dry and finely powdered using a mortar and pestle.
- Pack a small amount of the sample into a capillary tube to a height of 2-3 mm by tapping the sealed end on a hard surface.
- Place the capillary tube in the heating block of the melting point apparatus.
- Heat the sample rapidly to a temperature approximately 10-15°C below the expected melting point.
- Decrease the heating rate to 1-2°C per minute to allow for accurate temperature reading.
- Record the temperature at which the first drop of liquid appears (T1) and the temperature at which the entire sample becomes a clear liquid (T2).

- The melting point range is reported as T1-T2. For a pure compound, this range is typically narrow (0.5-2°C).[7]

Determination of Boiling Point

The boiling point is a key characteristic of a liquid compound.[8][9][10][11]

Principle: The boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure. A common laboratory method involves observing the temperature at which a rapid stream of bubbles emerges from a capillary tube submerged in the heated liquid.[12]

Apparatus:

- Thiele tube or other suitable heating bath[12]
- Small test tube
- Capillary tube (sealed at one end)
- Thermometer
- Heat source (e.g., Bunsen burner or heating mantle)

Procedure:

- Place a small amount (0.5-1 mL) of the liquid sample into a small test tube.
- Invert a capillary tube (sealed end up) and place it into the test tube containing the sample.
- Attach the test tube to a thermometer and immerse them in a Thiele tube filled with a high-boiling point liquid (e.g., mineral oil).
- Heat the side arm of the Thiele tube gently and slowly.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue heating until a continuous and rapid stream of bubbles is observed.

- Remove the heat source and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube.[12]

Determination of Density

Density is the mass per unit volume of a substance.[13][14]

Principle: The density of a liquid can be determined by accurately measuring the mass of a known volume of the substance.[14]

Apparatus:

- Pycnometer or a volumetric flask (e.g., 1 mL or 5 mL)
- Analytical balance
- Thermometer

Procedure:

- Carefully clean and dry a pycnometer or small volumetric flask.
- Weigh the empty, dry flask on an analytical balance (m_1).
- Fill the flask with the liquid sample up to the calibration mark, ensuring there are no air bubbles.
- Weigh the flask with the sample (m_2).
- Record the temperature of the sample.
- The mass of the sample is $m = m_2 - m_1$.
- The volume of the sample is the calibrated volume of the flask (V).
- Calculate the density (ρ) using the formula: $\rho = m/V$.

Determination of Solubility

Solubility provides insights into the polarity of a molecule and is crucial for reaction solvent selection and purification methods like crystallization and extraction.[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)

Principle: A small, known amount of the solute is added to a known volume of a solvent, and the mixture is observed for dissolution.

Apparatus:

- Small test tubes
- Vortex mixer or shaker
- Graduated pipettes

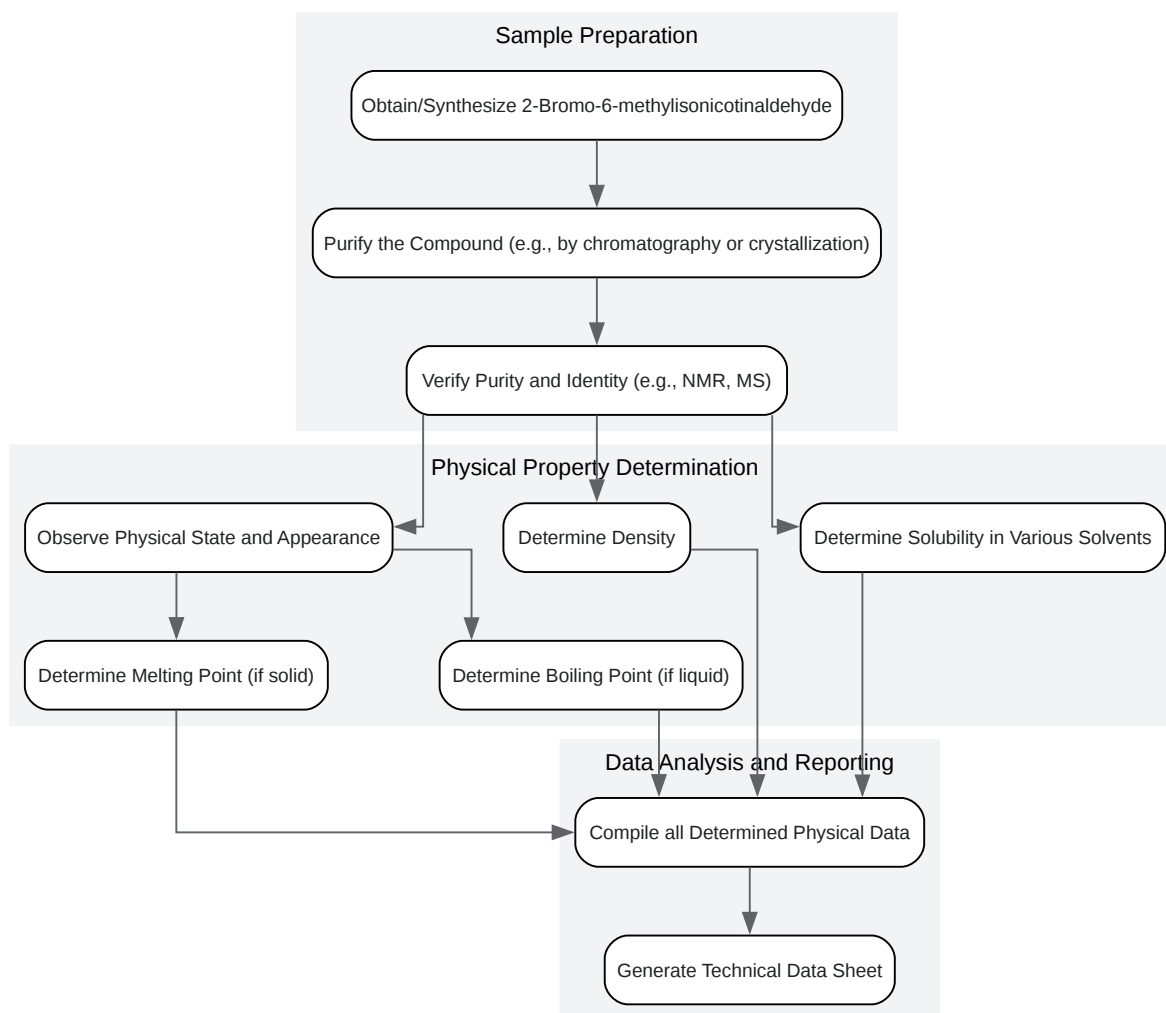
Procedure:

- Place a small, measured amount of **2-Bromo-6-methylisonicotinaldehyde** (e.g., 10 mg) into a series of test tubes.
- To each test tube, add a measured volume (e.g., 1 mL) of a different solvent (e.g., water, ethanol, methanol, acetone, toluene, hexane, dichloromethane, diethyl ether).
- Agitate the mixtures vigorously for a set period (e.g., 1-2 minutes) at a controlled temperature (e.g., room temperature).
- Visually inspect each tube to determine if the solid has completely dissolved.
- Solubility can be qualitatively described as soluble, partially soluble, or insoluble. For quantitative analysis, the saturated solution can be analyzed to determine the concentration of the dissolved solute.

Logical Workflow for Physical Property Determination

The following diagram illustrates a logical workflow for the experimental determination of the key physical properties of **2-Bromo-6-methylisonicotinaldehyde**.

Workflow for Physical Property Determination of 2-Bromo-6-methylisonicotinaldehyde



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Caption: A flowchart illustrating the logical progression for obtaining and characterizing the physical properties of **2-Bromo-6-methylisonicotinaldehyde**.

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- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of 2-Bromo-6-methylisonicotinaldehyde]. BenchChem, [2025]. [Online PDF]. Available at:

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